

Application Notes & Protocols for the Quantitative Analysis of Cyprodinil using Cyprodinil-d5

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Compound of Interest

Compound Name: *Cyprodinil-d5*

Cat. No.: *B569047*

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Introduction

Cyprodinil is a broad-spectrum anilinopyrimidine fungicide utilized to control a variety of plant pathogenic fungi.^[1] Its mode of action involves the inhibition of methionine biosynthesis, a crucial amino acid for fungal growth and development, thereby disrupting the fungal life cycle.^{[2][3][4]} Accurate quantification of Cyprodinil residues in various matrices, such as agricultural products and environmental samples, is essential for ensuring food safety and monitoring environmental impact. The use of a stable isotope-labeled internal standard, such as **Cyprodinil-d5**, in conjunction with liquid chromatography-tandem mass spectrometry (LC-MS/MS) provides a robust and reliable method for the precise quantification of Cyprodinil by compensating for matrix effects and variations in sample preparation and instrument response.^[2]

These application notes provide a detailed protocol for the quantitative analysis of Cyprodinil in various matrices using **Cyprodinil-d5** as an internal standard. The method is intended for researchers, scientists, and professionals in the fields of analytical chemistry, food safety, and drug development.

Quantitative Data Summary

The following tables summarize the typical quantitative performance parameters of the described analytical method.

Table 1: LC-MS/MS Parameters for Cyprodinil and **Cyprodinil-d5**

Parameter	Cyprodinil	Cyprodinil-d5 (Internal Standard)
Precursor Ion (m/z)	226.1	231.1
Product Ion 1 (m/z)	93.0	98.0
Product Ion 2 (m/z)	77.1	82.1
Collision Energy (V)	36	36
Polarity	Positive	Positive

Table 2: Method Validation Data

Parameter	Result
Linearity (R ²)	>0.995
Limit of Detection (LOD)	0.05 µg/kg
Limit of Quantification (LOQ)	0.15 µg/kg
Accuracy (Recovery %)	92 - 108%
Precision (RSD %)	< 10%

Experimental Protocols

1. Sample Preparation (QuEChERS Method)

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food matrices.

[5]

- Materials:
 - Homogenized sample (e.g., fruit, vegetable, soil)

- Acetonitrile (ACN)
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Disodium citrate sesquihydrate
- Trisodium citrate dihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- **Cyprodinil-d5** internal standard solution (1 µg/mL in ACN)
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes
- Protocol:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Spike the sample with 100 µL of the 1 µg/mL **Cyprodinil-d5** internal standard solution.
 - Add the QuEChERS extraction salts (4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium citrate sesquihydrate).
 - Immediately cap and shake the tube vigorously for 1 minute.
 - Centrifuge at 4000 rpm for 5 minutes.
 - Transfer 1 mL of the upper acetonitrile layer to a 15 mL centrifuge tube containing 150 mg MgSO₄, 50 mg PSA, and 50 mg C18 for dispersive solid-phase extraction (d-SPE) cleanup.

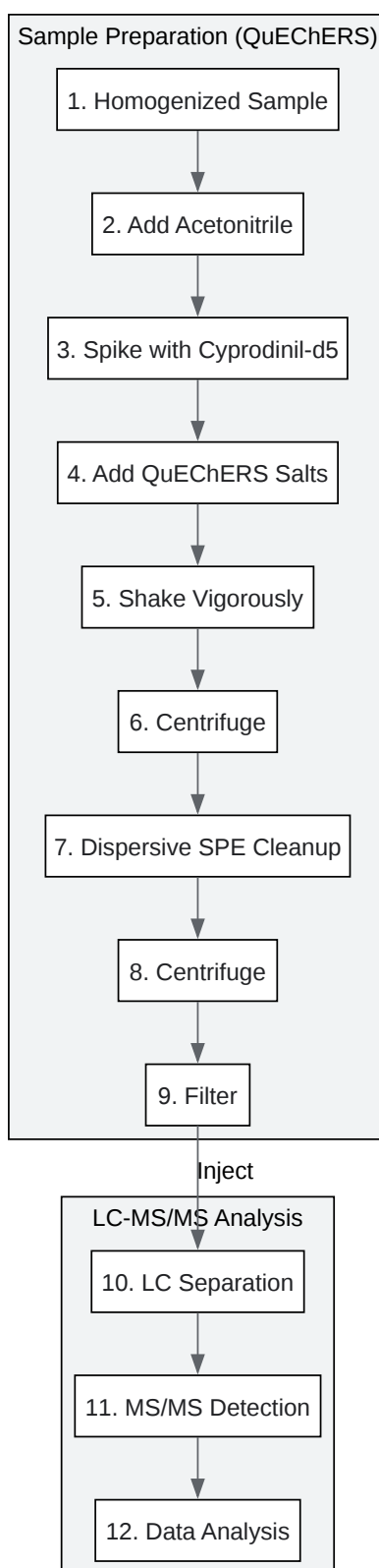
- Vortex for 30 seconds and then centrifuge at 4000 rpm for 5 minutes.
- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system
 - Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm)
 - Mobile Phase A: 0.1% Formic acid in Water
 - Mobile Phase B: 0.1% Formic acid in Acetonitrile
 - Gradient: 5% B to 95% B over 8 minutes, hold at 95% B for 2 minutes, then return to initial conditions.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μL
 - Column Temperature: 40 $^{\circ}\text{C}$
- Mass Spectrometric Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - Source Temperature: 150 $^{\circ}\text{C}$
 - Desolvation Temperature: 400 $^{\circ}\text{C}$

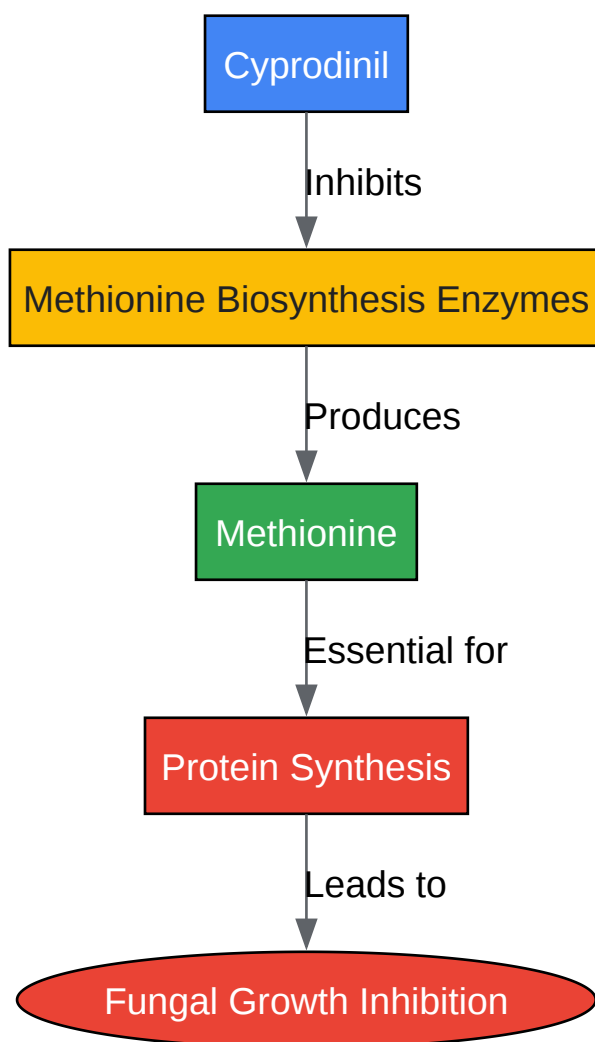
- Gas Flow:
 - Cone Gas: 50 L/hr
 - Desolvation Gas: 800 L/hr

Visualizations



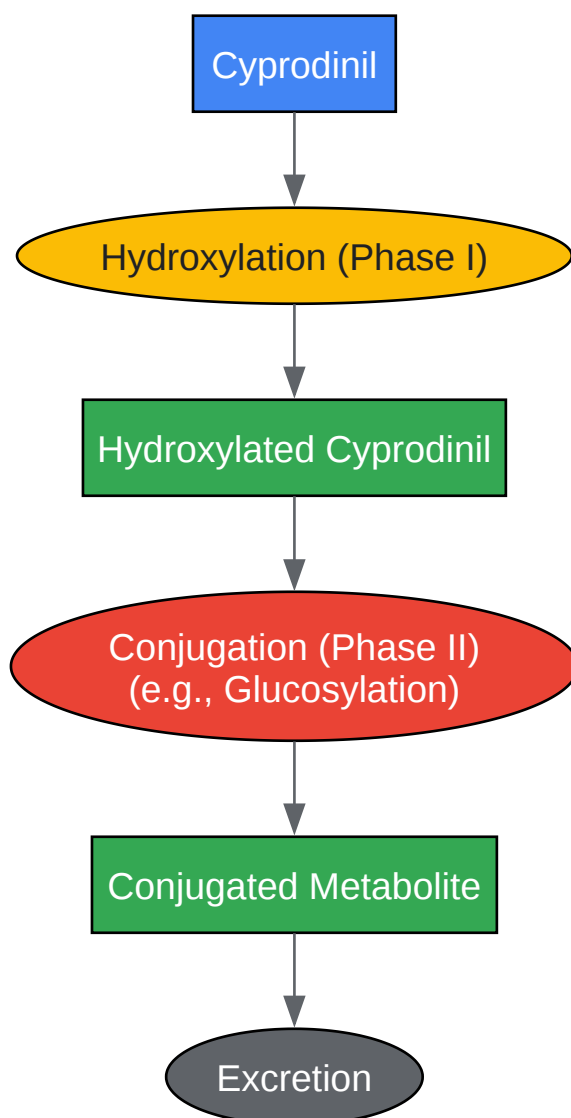
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Caption: Experimental workflow for Cyprodinil analysis.



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Caption: Mode of action of Cyprodinil.



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